

# Unveiling Neoechinulin C: A Technical Guide to its Discovery, Isolation, and Characterization

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## Compound of Interest

Compound Name: Neoechinulin C

Cat. No.: B12417522

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## Introduction

**Neoechinulin C** is a prenylated indole alkaloid belonging to the diketopiperazine class of natural products. First discovered as a metabolite of the fungus *Aspergillus amstelodami*, it is part of the broader neoechinulin family, which has garnered significant interest for a range of biological activities, including neuroprotective effects. This technical guide provides an in-depth overview of the discovery, isolation, and structural elucidation of **Neoechinulin C**, presenting key data and experimental methodologies for the scientific community.

## Discovery and Producing Organism

**Neoechinulin C** was first reported in 1977 by Marchelli and colleagues as one of five new neoechinulin-type metabolites isolated from the mycelium of the fungus *Aspergillus amstelodami*.<sup>[1]</sup> This discovery was foundational in understanding the biosynthetic pathway of neoechinulin-related compounds. Later studies also identified **Neoechinulin C** as a metabolite of the marine endophytic fungus *Eurotium cristatum* EN-220, isolated from the marine alga *Sargassum thunbergii*.

## Physicochemical and Spectroscopic Data

The structural elucidation of **Neoechinulin C** was accomplished through a combination of spectroscopic techniques. The following tables summarize the key quantitative data obtained

for this molecule.

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>31</sub> N <sub>3</sub> O <sub>2</sub>
Chemical Name	cyclo-didehydroalanyl-2-(1,1-dimethylprop-2-enyl)-6-(3-methylbut-2-enyl)didehydrotryptophyl[1]

Table 1: Physicochemical Properties of **Neoechinulin C**

Spectroscopic Technique	Key Data Points
UV-Vis $\lambda_{\text{max}}$ (nm)	Data not available in search results
IR $\nu_{\text{max}}$ (cm <sup>-1</sup> )	Data not available in search results
Mass Spectrometry (MS)	Data not available in search results
<sup>1</sup> H-NMR (ppm)	Data not available in search results
<sup>13</sup> C-NMR (ppm)	Data not available in search results

Table 2: Spectroscopic Data for **Neoechinulin C**

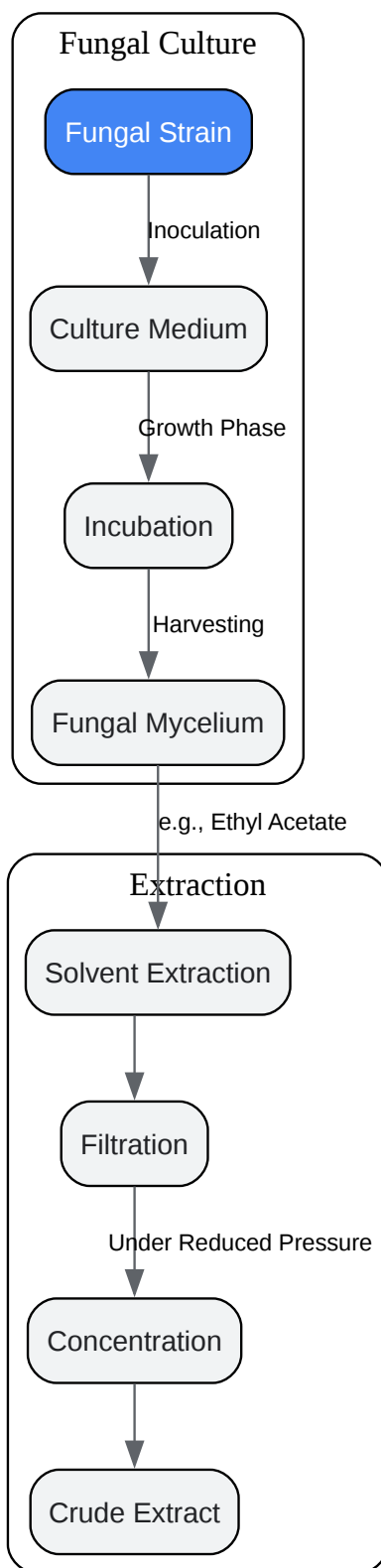
Note: Detailed, quantitative spectroscopic data from the original 1977 publication were not available in the searched resources. This table will be updated as more specific data becomes accessible.

## Experimental Protocols

The isolation and purification of **Neoechinulin C** from its fungal source involve a multi-step process. The following is a generalized protocol based on methodologies for isolating similar secondary metabolites from *Aspergillus* species.

## Fungal Fermentation and Extraction

The initial step involves the cultivation of the producing fungal strain, followed by the extraction of the secondary metabolites.

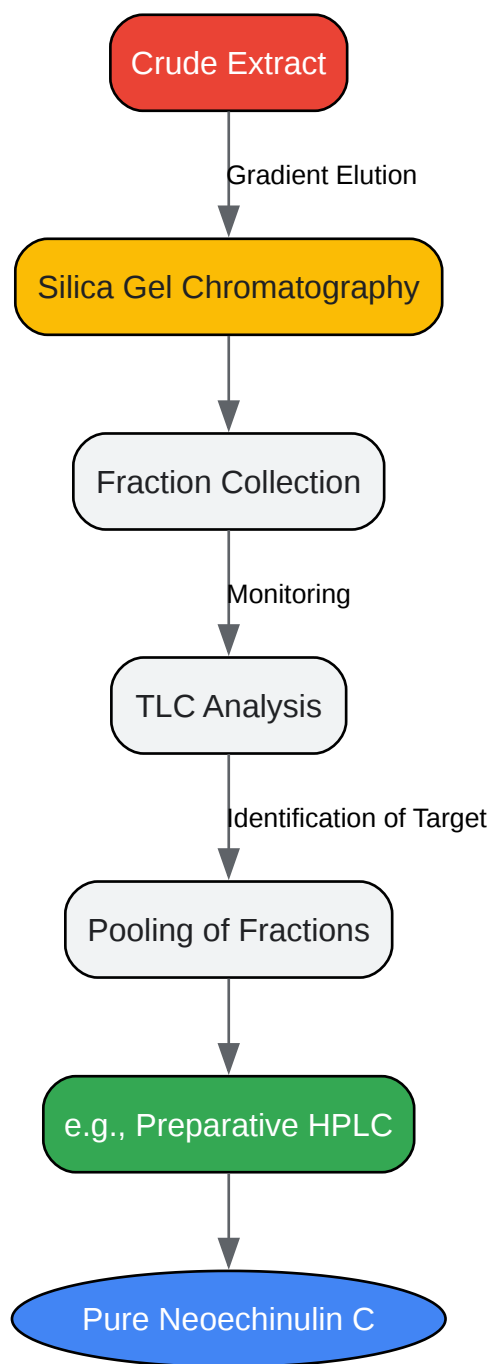


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**Diagram 1:** Fungal Fermentation and Extraction Workflow.

## Chromatographic Purification

The crude extract, containing a mixture of metabolites, is then subjected to a series of chromatographic steps to isolate **Neoechinulin C**.

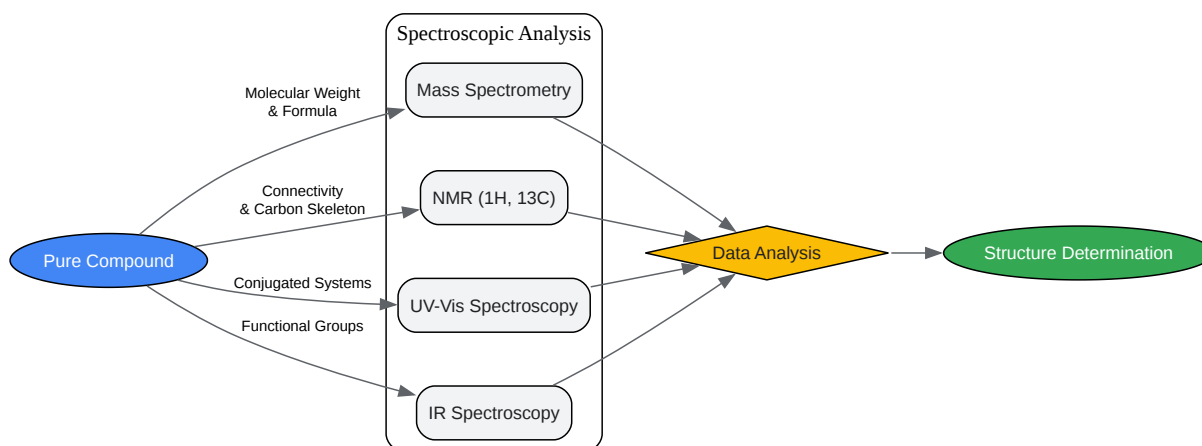


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**Diagram 2:** Chromatographic Purification Workflow.

## Structural Elucidation

The definitive structure of **Neoechinulin C** was established through the analysis of its spectroscopic data.



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**Diagram 3:** Logical Flow for Structure Elucidation.

## Biological Activity

**Neoechinulin C** has been investigated for its neuroprotective properties. In a study on echinulin-related indole-diketopiperazine alkaloids, **Neoechinulin C** was found to protect neuronal cells against paraquat-induced damage in an in vitro model of Parkinson's disease.

## Conclusion

**Neoechinulin C** stands as a notable member of the diketopiperazine indole alkaloids, with demonstrated potential in the realm of neuroprotection. This guide has synthesized the available information on its discovery, isolation from *Aspergillus amstelodami*, and the methodologies employed for its characterization. Further research to fully elucidate its pharmacological profile and mechanism of action is warranted and will be greatly facilitated by the foundational knowledge of its chemistry and isolation detailed herein. The development of a total synthesis method would also be a significant step forward in enabling more extensive biological evaluation.

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## References

- 1. The structures of five new didehydropeptides related to neoechinulin, isolated from *Aspergillus amstelodami* - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
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